

# Essential Safety and Logistical Information for Handling Disperse Yellow 241

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Disperse yellow 241

Cat. No.: B1582767

[Get Quote](#)

For researchers, scientists, and drug development professionals, the safe handling and disposal of chemicals are paramount. This document provides essential, immediate safety and logistical information for **Disperse Yellow 241**, including operational and disposal plans, to ensure laboratory safety and build trust in our commitment to value beyond the product itself.

## Personal Protective Equipment (PPE) and Safety Measures

When handling **Disperse Yellow 241**, a synthetic dye powder, strict adherence to safety protocols is necessary to prevent exposure and ensure a safe laboratory environment.<sup>[1][2]</sup> The following personal protective equipment is required:

- **Respiratory Protection:** A NIOSH/MSHA or European Standard EN 149 approved respirator is essential to avoid inhalation of the powder.<sup>[1]</sup>
- **Hand Protection:** Wear compatible chemical-resistant gloves to prevent skin contact.<sup>[1]</sup>
- **Eye Protection:** Appropriate protective eyeglasses or chemical safety goggles, as described by OSHA, must be worn.<sup>[1]</sup>
- **Body Protection:** Wear chemical-resistant gloves and clothing to prevent skin exposure.<sup>[1]</sup> An apron or lab coat is also recommended.

General hygiene and safety practices should also be followed, such as washing hands thoroughly after handling, and ensuring that contaminated clothing is washed before reuse.<sup>[1]</sup> An emergency safety shower and eye wash station should be readily accessible.<sup>[1]</sup>

## Quantitative Data Summary

Property	Value	Source
CAS Number	83249-52-9	<sup>[1]</sup> <sup>[3]</sup>
Molecular Formula	C14H10Cl2N4O2	<sup>[1]</sup> <sup>[3]</sup>
Molecular Weight	337.16 g/mol	<sup>[2]</sup> <sup>[3]</sup>
Appearance	Powder	<sup>[2]</sup>
Storage Temperature	10°C - 25°C	<sup>[1]</sup>

## Operational Plan for Handling Disperse Yellow 241

A systematic approach is crucial for the safe handling of **Disperse Yellow 241** in a laboratory setting.

### Preparation and Engineering Controls

- Work in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure.
- Ensure that a safety shower and an eyewash station are unobstructed and operational.<sup>[1]</sup>
- Before starting, confirm that all necessary PPE is available and in good condition.

### Handling the Chemical

- Avoid direct contact with skin, eyes, and clothing.<sup>[1]</sup>
- Do not breathe in the dust.<sup>[4]</sup>
- When weighing or transferring the powder, do so carefully to minimize dust generation.
- Keep the container tightly closed when not in use.<sup>[1]</sup>

## In Case of Exposure

- Eye Contact: Immediately flush eyes with plenty of flowing water for 10 to 15 minutes, holding eyelids apart. Seek ophthalmological consultation.[\[1\]](#)
- Skin Contact: Wash the affected area immediately with plenty of water and soap for at least 15 minutes. Remove contaminated clothing and shoes. Call a physician.[\[1\]](#)
- Ingestion: If the person is conscious, wash out their mouth with water. Call a physician.[\[1\]](#)
- Inhalation: Move the person to fresh air and keep them warm and at rest. If breathing is irregular or stops, administer artificial respiration. Call a physician.[\[1\]](#)

## Storage

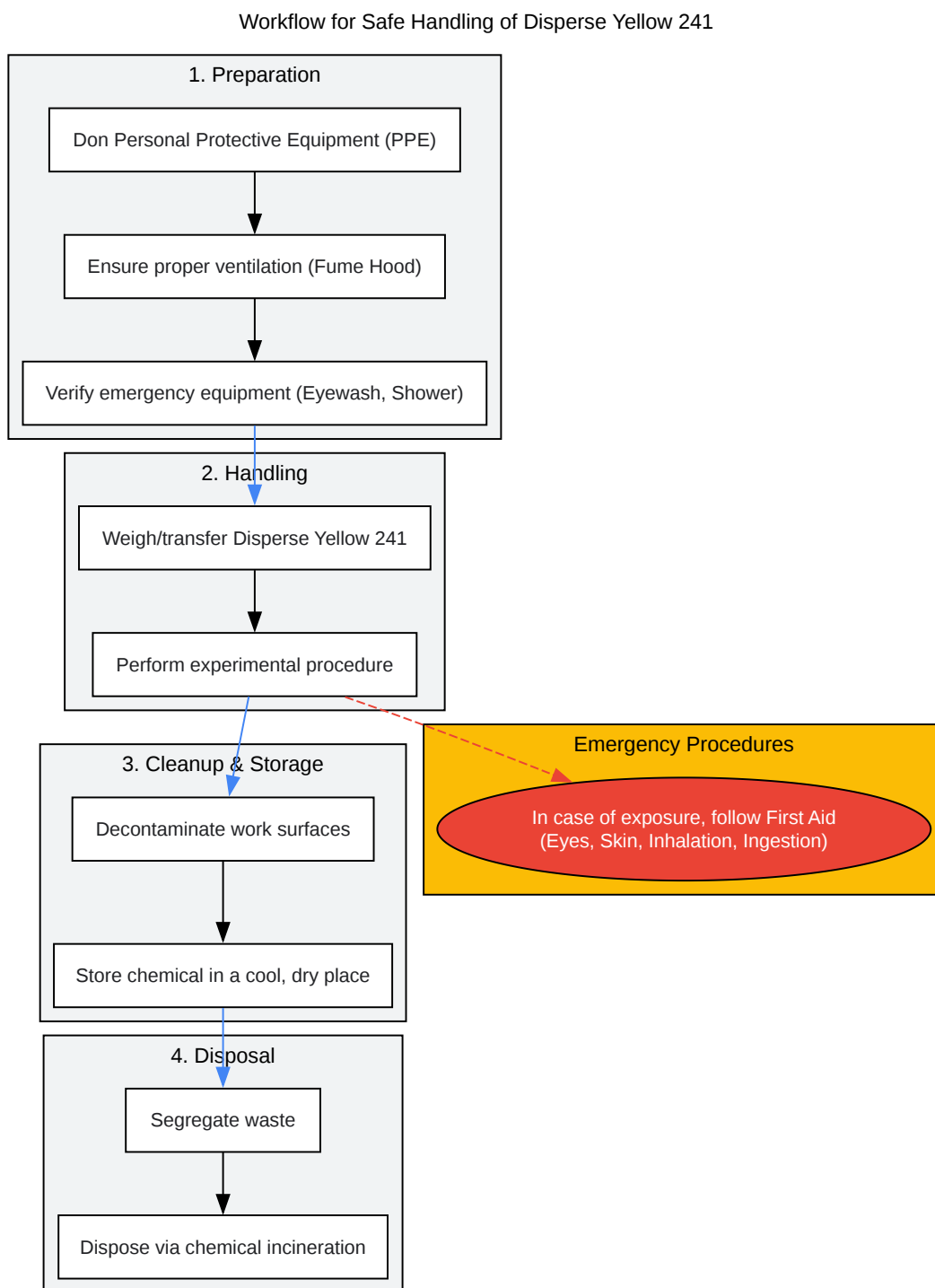
- Store in a cool, dry, and well-ventilated area.[\[1\]](#)
- Keep the container well-closed and away from incompatible substances.[\[1\]](#)
- The recommended storage temperature is between 10°C and 25°C.[\[1\]](#)

## Disposal Plan

Proper disposal of **Disperse Yellow 241** is critical to prevent environmental contamination.

- Waste Disposal Method: Dissolve or mix the material with a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and an exhaust air system.[\[1\]](#)
- Container Disposal: Collect waste in closed and suitable containers for disposal.[\[1\]](#)
- Regulatory Compliance: All waste disposal must be conducted in accordance with applicable federal, state, and local environmental regulations.[\[1\]](#) Do not allow the chemical to enter drains or soil.[\[1\]](#)

## Experimental Workflow



[Click to download full resolution via product page](#)

Caption: Workflow for the safe handling of **Disperse Yellow 241** from preparation to disposal.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. biosynth.com [biosynth.com]
- 2. Disperse yellow 241 | CymitQuimica [cymitquimica.com]
- 3. worlddyevariety.com [worlddyevariety.com]
- 4. scribd.com [scribd.com]
- To cite this document: BenchChem. [Essential Safety and Logistical Information for Handling Disperse Yellow 241]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1582767#personal-protective-equipment-for-handling-disperse-yellow-241]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)